

Tenuifoliose C: A Technical Overview of its Chemical Profile and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tenuifoliose C*

Cat. No.: *B15589700*

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Introduction

Tenuifoliose C is a complex oligosaccharide ester isolated from the roots of *Polygala tenuifolia* Willd., a plant with a long history of use in traditional medicine for its cognitive-enhancing and neuroprotective properties. As a member of the tenuifoliose family of compounds, it represents a class of natural products of significant interest for its potential therapeutic applications, particularly in the realm of neurological and inflammatory disorders. This technical guide provides a comprehensive overview of the current understanding of **Tenuifoliose C**, focusing on its chemical structure, methods of characterization, and known biological activities.

Chemical Structure and Properties

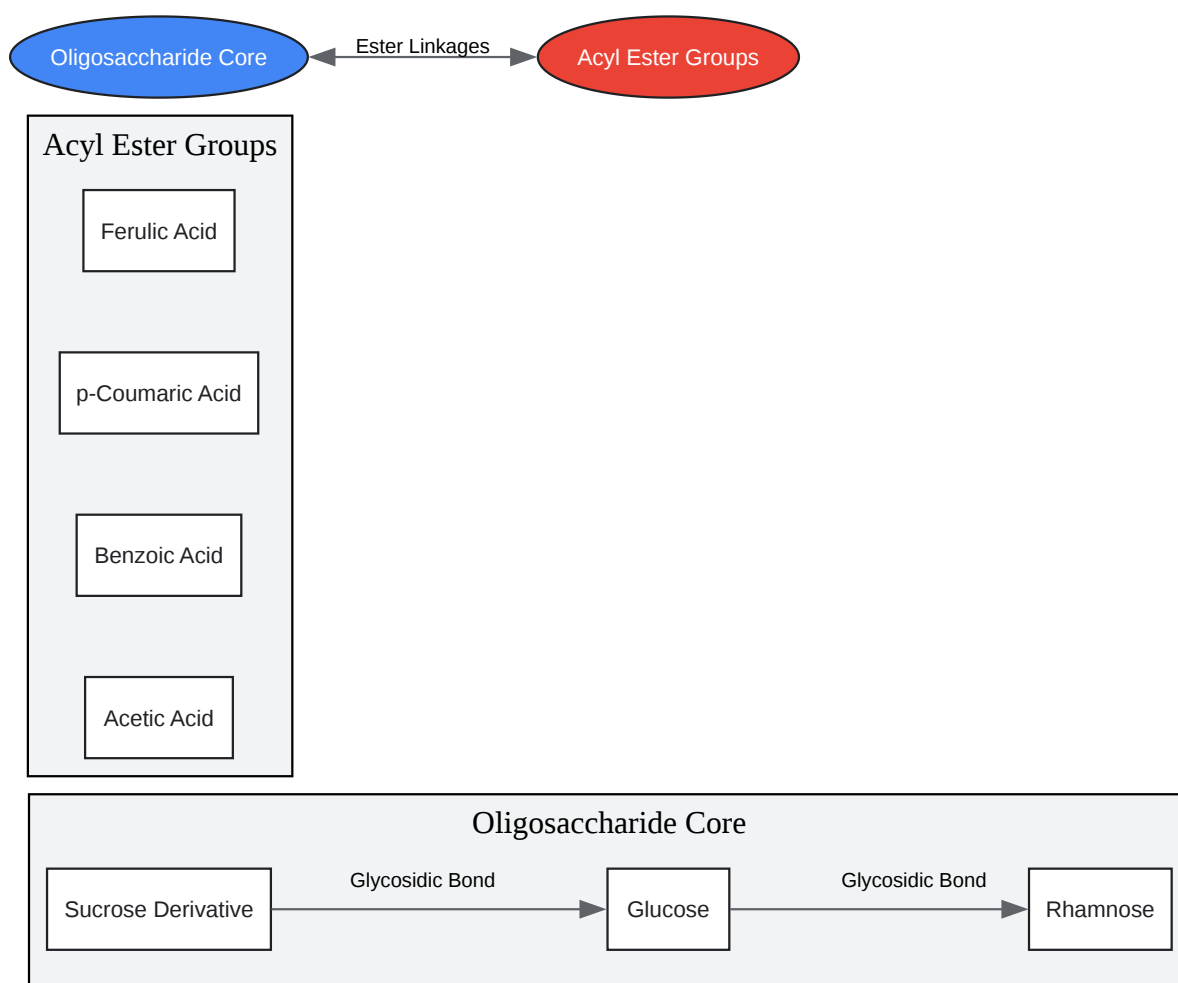
Tenuifoliose C is characterized as a sucrose derivative-based oligosaccharide, featuring a complex arrangement of monosaccharide units and various acyl ester groups. While the definitive, detailed structural elucidation is primarily documented in specialized literature, the core structure is understood to be a sophisticated assembly of sugar moieties and aromatic acid esters.

Based on available data, the fundamental properties of **Tenuifoliose C** are summarized below.

Property	Value	Reference
CAS Number	139682-03-4	
Molecular Formula	C ₅₈ H ₇₂ O ₃₃	
Molecular Weight	1297.3 g/mol	
Source	Roots of <i>Polygala tenuifolia</i> Willd.	[1][2]
Compound Class	Oligosaccharide Ester	[1][2]

Structural Representation:

Due to the complexity of **Tenuifoliose C**, a simplified representation of its structural components is provided below. The exact linkages and stereochemistry are based on extensive spectroscopic analysis detailed in the primary literature. A machine-readable SMILES (Simplified Molecular Input Line Entry System) representation is also available in public chemical databases[2].

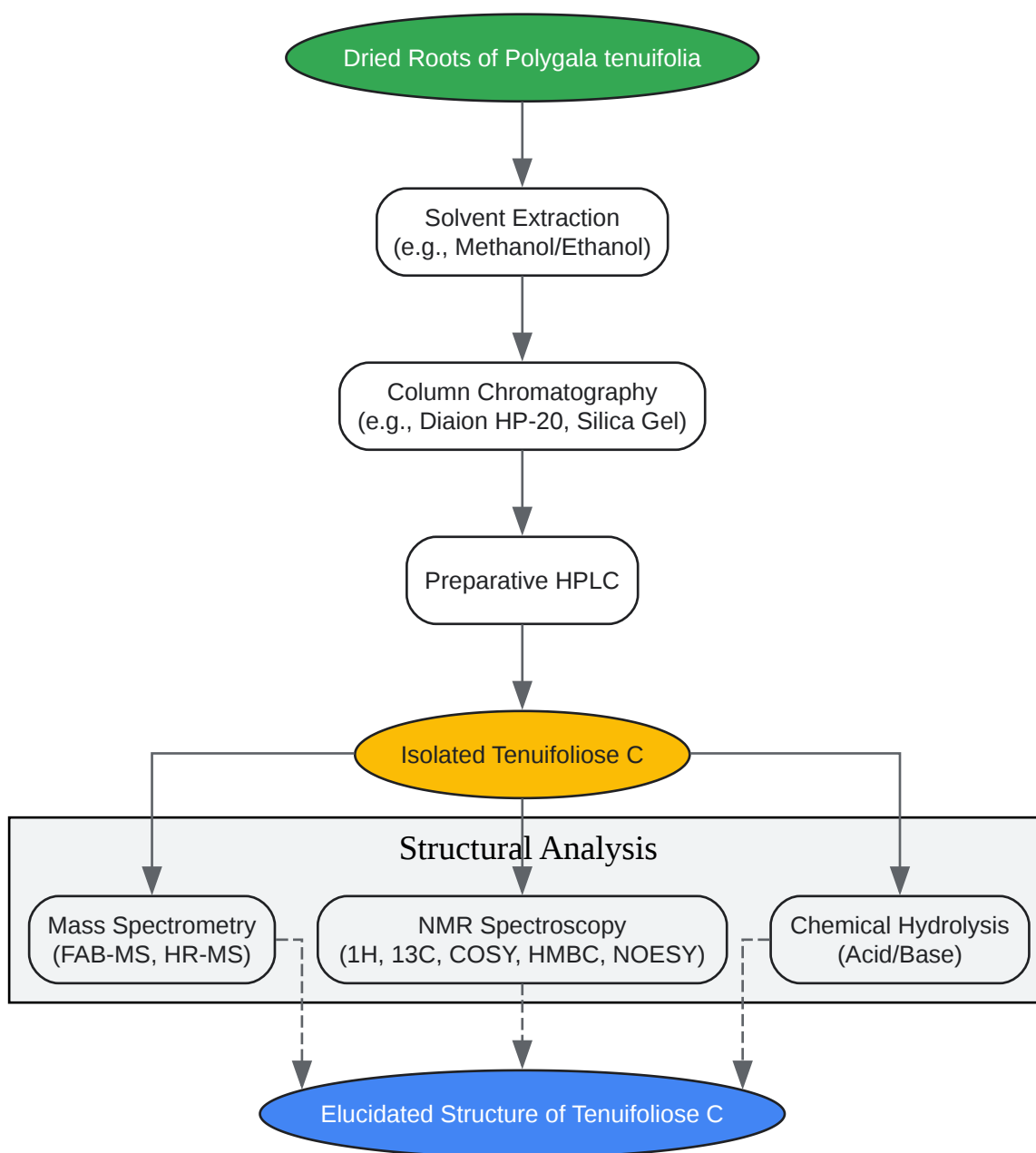


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Caption: A generalized diagram of the components of **Tenuifoliose C**.

Experimental Protocols for Structure Elucidation

The structural determination of **Tenuifoliose C** and related oligosaccharide esters from *Polygala tenuifolia* relies on a combination of chromatographic separation and advanced spectroscopic techniques. The general workflow for the isolation and characterization of such compounds is outlined below.



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Caption: A typical experimental workflow for the isolation and structural elucidation of **Tenuifoliose C**.

Key Methodologies:

- **Extraction and Isolation:** The initial step involves the extraction of the dried and powdered roots of Polygala tenuifolia with a polar solvent such as methanol or aqueous ethanol. The crude extract is then subjected to a series of chromatographic techniques, including column

chromatography over various stationary phases (e.g., Diaion HP-20, silica gel) and preparative high-performance liquid chromatography (HPLC) to isolate the pure compound.

- Mass Spectrometry (MS): Fast Atom Bombardment Mass Spectrometry (FAB-MS) and High-Resolution Mass Spectrometry (HR-MS) are employed to determine the molecular weight and elemental composition of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A suite of NMR experiments is crucial for the detailed structural elucidation.
 - ^1H and ^{13}C NMR: Provide information on the number and types of protons and carbons in the molecule.
 - 2D NMR (COSY, HMBC, NOESY): These experiments are used to establish the connectivity between protons and carbons, thereby determining the sequence of monosaccharides, the positions of glycosidic linkages, and the locations of the acyl ester groups.
- Chemical Degradation: Acid or alkaline hydrolysis is performed to break the ester and glycosidic bonds. The resulting monosaccharides and carboxylic acids are then identified by comparison with authentic standards, typically using gas chromatography (GC) or HPLC.

Biological Activities and Signaling Pathways

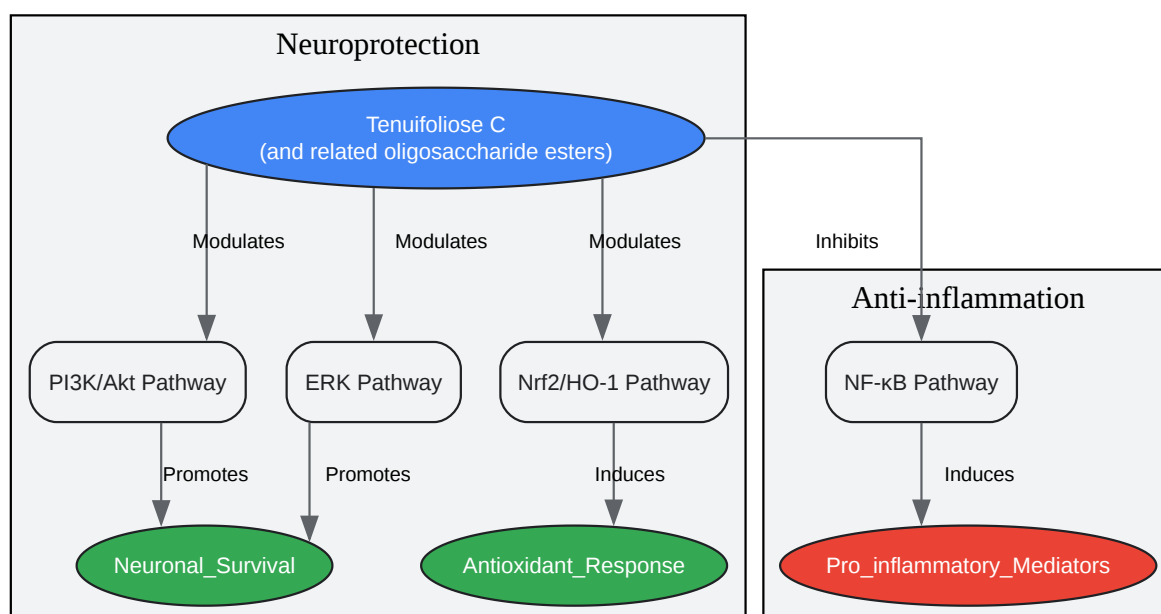
While research specifically on **Tenuifoliose C** is limited, studies on oligosaccharide esters from *Polygala tenuifolia* have revealed significant neuroprotective and anti-inflammatory properties[1][2][3][4]. These compounds are believed to contribute to the traditional medicinal uses of the plant for cognitive and neurological health.

Neuroprotective Effects:

Oligosaccharide esters from *Polygala tenuifolia* have demonstrated the ability to protect neuronal cells from various insults. The proposed mechanisms of action involve the modulation of several key signaling pathways. Extracts and compounds from this plant have been shown to influence pathways such as the TLR4/MyD88/NF- κ B, ERK, and PI3K/Akt pathways, which are critical in neuronal survival and inflammation[2][3].

Anti-Inflammatory Activity:

The anti-inflammatory effects of *Polygala tenuifolia* extracts are well-documented. Oligosaccharide esters are thought to play a significant role in these effects by inhibiting the production of pro-inflammatory mediators. The NF- κ B signaling pathway, a central regulator of inflammation, is a likely target for these compounds[3]. Additionally, the Nrf2/HO-1 pathway, which is involved in the antioxidant response, may also be modulated, contributing to the overall anti-inflammatory and neuroprotective effects.



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- To cite this document: BenchChem. [Tenuifoliose C: A Technical Overview of its Chemical Profile and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15589700#what-is-the-chemical-structure-of-tenuifoliose-c>]

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